

Essential Safety and Logistical Information for Handling Losartan-d4

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Compound of Interest

Compound Name: Losartan-d4

Cat. No.: B1663550

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential procedural information for the safe use and disposal of **Losartan-d4**, a deuterated analog of Losartan used in research.

Chemical Identifier:

- Synonym: 2-butyl-4-chloro-1-[[2'-(2H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl-2,3,5,6-d4)methyl]-1H-imidazole-5-methanol[1]
- CAS Number: 1030937-27-9[1]

Hazard Identification and Personal Protective Equipment

Losartan-d4 is classified with several health hazards. It is harmful if swallowed, can cause serious eye damage, and may trigger an allergic skin reaction.[1][2] Furthermore, it is suspected of damaging fertility or the unborn child, may cause harm to breast-fed children, and may lead to organ damage through prolonged or repeated exposure.[1][2]

The following table summarizes the recommended personal protective equipment (PPE) to be used when handling **Losartan-d4**.

Protection Type	Recommended Equipment	Purpose
Eye/Face Protection	Chemical resistant goggles or a face shield.[2][3][4]	To protect against splashes and dust that can cause serious eye damage.[1][2]
Hand Protection	Chemical-resistant gloves.[2][4]	To prevent skin contact which may cause an allergic reaction.[1][2] It is advised to change gloves frequently.[2][5]
Skin and Body Protection	Protective clothing, such as a lab coat, apron, or boots.[3][4][5]	To avoid skin contact.[3][4]
Respiratory Protection	Use in a well-ventilated area. If ventilation is insufficient, a NIOSH/MSHA approved respirator is recommended.[2]	To prevent inhalation of dust particles.

Operational and Disposal Plans

Handling and Storage:

Proper handling and storage procedures are critical to ensure safety and maintain the integrity of **Losartan-d4**.

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[2][6]
 - Avoid all contact with skin and eyes, and inhalation of dust.[6][7]
 - Work in a well-ventilated area, preferably with local exhaust ventilation.[2][6]
 - Minimize dust generation and accumulation.[4][8] Fine dust dispersed in the air can be a potential dust explosion hazard.[2][3][9]

- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[4\]](#)
- Storage:
 - Keep the container tightly sealed.[\[1\]](#)[\[7\]](#)
 - Store in a dry and well-ventilated place.[\[7\]](#)
 - Store locked up and in accordance with any information listed on the product insert.[\[1\]](#)[\[2\]](#)
[\[3\]](#)

First Aid Measures:

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
If Swallowed	Call a doctor or poison center if you feel unwell. Rinse mouth. [2] [6] DO NOT induce vomiting. [2]
If on Skin	Wash with plenty of soap and water. [2] [6] If skin irritation or a rash occurs, seek medical attention. [6] Remove and wash contaminated clothing before reuse. [2] [6]
If in Eyes	Rinse cautiously with water for several minutes. [2] [6] Remove contact lenses if present and easy to do. Continue rinsing. [2] [6] Immediately call a poison center or doctor. [2]
If Inhaled	Remove to fresh air and get medical attention. [2] [3]

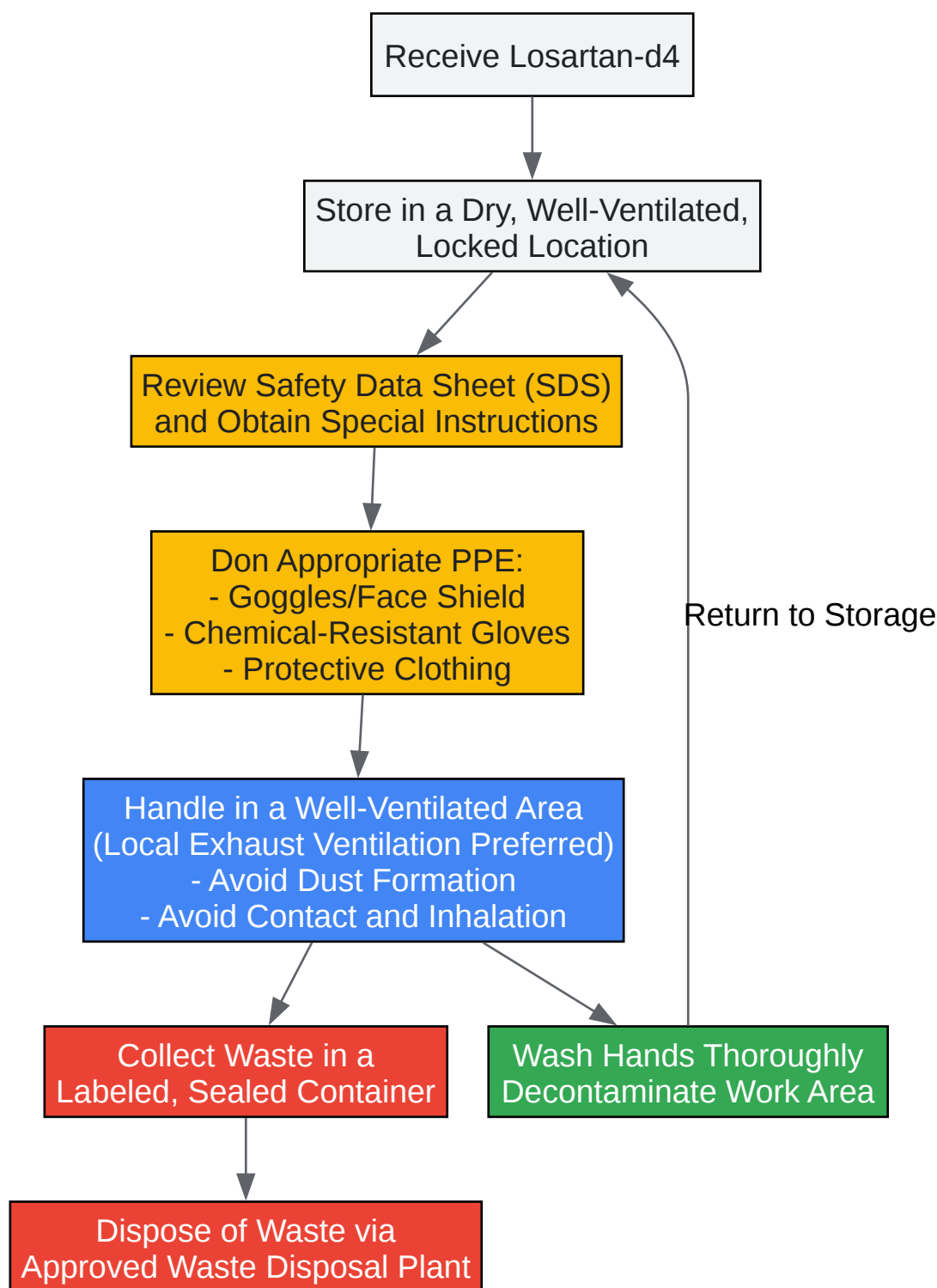
Spill and Disposal Procedures:

- Spill Containment:

- Use personal protective equipment.[2][9]
- Avoid generating dust during clean-up.[6]
- Sweep or vacuum up the spillage and collect it in a suitable container for disposal.[2][6]
- Clean the surface thoroughly to remove any residual contamination.[6]
- Prevent the release of the substance into the environment.[2]
- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant.[2]
 - For household quantities, if a drug take-back program is not available, the material can be disposed of in the trash after taking specific precautions.[10][11][12][13]
 - Mix the compound with an undesirable substance like dirt or cat litter.[10][11][13] Do not crush tablets or capsules.[10][13]
 - Place the mixture in a sealed container, such as a plastic bag, to prevent leakage.[10][12][14]
 - Before disposing of the original container, remove or scratch out all personal information from the label.[10][12][14]
 - Losartan is not on the FDA's "flush list," so it should not be disposed of by flushing down the toilet.[11][13][14]

Workflow for Handling Losartan-d4

The following diagram illustrates the logical workflow for the safe handling of **Losartan-d4** from receipt to disposal.



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Caption: A workflow diagram for the safe handling and disposal of **Losartan-d4**.

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